

# Magtrieve: Core Properties & Oxidation Applications

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Magtrieve(TM)

CAS No.: 12018-01-8

Cat. No.: S788092

[Get Quote](#)

**Chemical Identity:** Magtrieve is DuPont's trademark for an oxidant composed of **tetravalent chromium dioxide (CrO<sub>2</sub>)** [1] [2]. Its magnetic properties allow for easy retrieval and recycling using a simple laboratory magnet [3] [2].

## Oxidation Reactions and Performance Data

Magtrieve effectively oxidizes alcohols to carbonyl compounds and performs side-chain oxidation of hydrocarbons [1] [2]. Performance data under microwave irradiation is summarized below.

**Table 1: Microwave-Assisted Oxidation of Alcohols to Carbonyl Compounds using Magtrieve [2]**

Substrate	Product	Yield (%)	Reaction Time (minutes)
2-Octanol	2-Octanone	99	25
1-Octanol	Octanal	73	30
2-Heptanol	2-Heptanone	96	5
Cyclohexanol	Cyclohexanone	65	20
Benzyl Alcohol	Benzaldehyde	85	30

**Table 2: Microwave-Assisted Side-Chain Oxidation of Hydrocarbons using Magtrieve [2]**

Substrate	Product	Yield (%)	Reaction Time (minutes)
Fluorene	9-Fluorenone	54	90
Diphenylmethane	Benzophenone	25	90
Ethylbenzene	Acetophenone	70	60
Tetralin	Tetralone	86	60
Indane	Indanone	96	45

Beyond these reactions, Magtrieve can also oxidize aldoximes directly to nitrile oxides, which are valuable intermediates for synthesizing isoxazoline and isoxazole heterocycles via 1,3-dipolar cycloaddition reactions [4].

## Detailed Experimental Protocol

This general procedure for microwave-assisted oxidation is adapted from multiple synthetic studies [1] [2].

### 1. Reaction Setup

- **Equipment:** A microwave reactor equipped with magnetic stirring and temperature control is used [1].
- **Vessel:** The reaction is typically performed in a sealed vessel under increased pressure, though it can also be run under reflux [2].
- **Reagents:** Combine the substrate (e.g., 1 mmol of alcohol), Magtrieve (5 to 10-fold excess by weight relative to the substrate), and an aprotic solvent like toluene (e.g., 20 mL) [2].

### 2. Microwave Irradiation

- **Heating:** Irradiate the heterogeneous mixture with microwave power sufficient to maintain reflux or reach the desired temperature (e.g., the boiling point of toluene, ~111°C) [2].
- **Time:** Reaction times are typically short, ranging from **5 to 90 minutes**, depending on the substrate (see Tables 1 & 2) [2].

### 3. Work-up and Product Isolation

- **Separation:** After irradiation, separate the Magtrieve oxidant from the reaction mixture using a magnet [2].
- **Concentration:** Decant or filter the solution and evaporate the solvent under reduced pressure to obtain the crude product [2].
- **Purification:** Purify the crude product by distillation or crystallization [2].

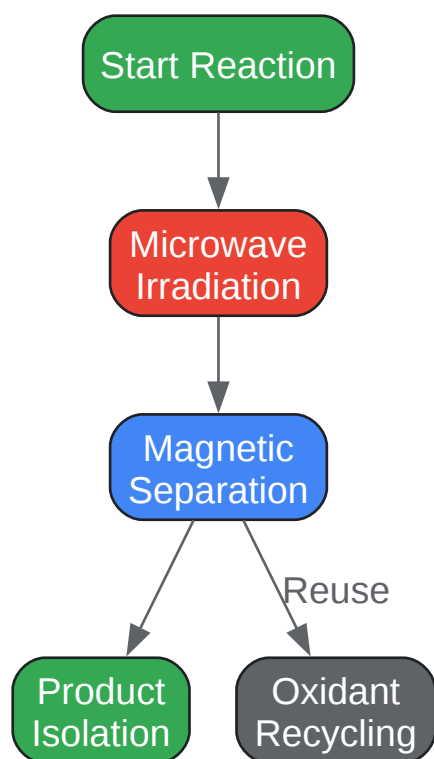
#### 4. Oxidant Recycling

- Magtrieve can be washed, dried, and potentially reused, though specific recycling efficiency data for these protocols was not provided in the search results [2].

## Microwave Enhancement & Magnetic Recovery

Microwave irradiation significantly enhances Magtrieve reactions. The ionic and magnetic structure of  $\text{CrO}_2$  allows it to couple strongly with microwave energy, leading to extremely rapid and efficient heating [1] [2]. The temperature of pure Magtrieve can soar to over  $300^\circ\text{C}$  within minutes of irradiation, creating a "hot spot" effect where the solid catalyst surface is much hotter than the surrounding solvent, thereby accelerating the reaction [2] [5].

The following diagram illustrates the experimental workflow highlighting the key advantage of magnetic recovery.



[Click to download full resolution via product page](#)

> Experimental workflow for Magtrieve oxidation, highlighting magnetic separation and recyclability.

## Applications in Drug Discovery & Development

Magtrieve aligns with green chemistry principles and is valuable in medicinal chemistry and drug discovery.

- **Rapid Library Synthesis:** Microwave-assisted reactions with Magtrieve reduce reaction times from hours to minutes or seconds, enabling faster creation of compound libraries for screening [6].
- **Cleaner Reactions & Easy Work-up:** Reactions are often cleaner with higher yields and simpler work-up due to the heterogeneous, magnetically separable nature of the oxidant [6] [2].

## Key Considerations for Use

- **Chromium Content:** As a chromium-based reagent, standard precautions for handling heavy metals should be observed despite its recyclability and solid state [1] [2].
- **Solvent Choice:** Use non-polar solvents (e.g., toluene) to prevent overheating; polar solvents can lead to extremely rapid temperature increases [2].

- **Reaction Specificity:** Performance varies with substrate; consult literature for specific applications like deoxygenation or nitrile oxide formation [7] [4].

## Conclusion

Magtrieve is a versatile and efficient oxidizing agent, particularly when combined with microwave irradiation. Its key advantages of **easy magnetic separation, recyclability, and rapid reaction kinetics** make it a valuable tool for researchers, especially in developing efficient and sustainable synthetic methodologies.

### *Need Custom Synthesis?*

*Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.*

## References

1. Microwave-assisted oxidation of alcohols using Magtrieve [sciencedirect.com]
2. Magtrieve™ (CrO<sub>2</sub>) as an useful oxidant for microwave ... [mdpi.org]
3. Magtrieve™ an efficient, magnetically retrievable and ... [sciencedirect.com]
4. Magtrieve™ (CrO<sub>2</sub>) and MnO<sub>2</sub> mediated oxidation of ... [sciencedirect.com]
5. The Advances in the Special Microwave Effects of ... [frontiersin.org]
6. The Impact of Microwave Irradiation Reaction in Medicinal ... [orientjchem.org]
7. Inverse kinetic isotope effect in Magtrieve™ mediated ... [sciencedirect.com]

To cite this document: Smolecule. [Magtrieve: Core Properties & Oxidation Applications]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b788092#magtrieve-magnetically-recoverable-oxidizing-agent>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)